

AUTAC4 Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: Autac4

Cat. No.: B8146247

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Audience: Researchers, scientists, and drug development professionals.

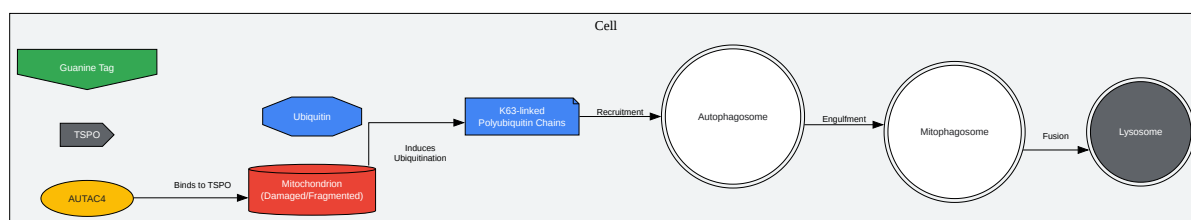
Introduction

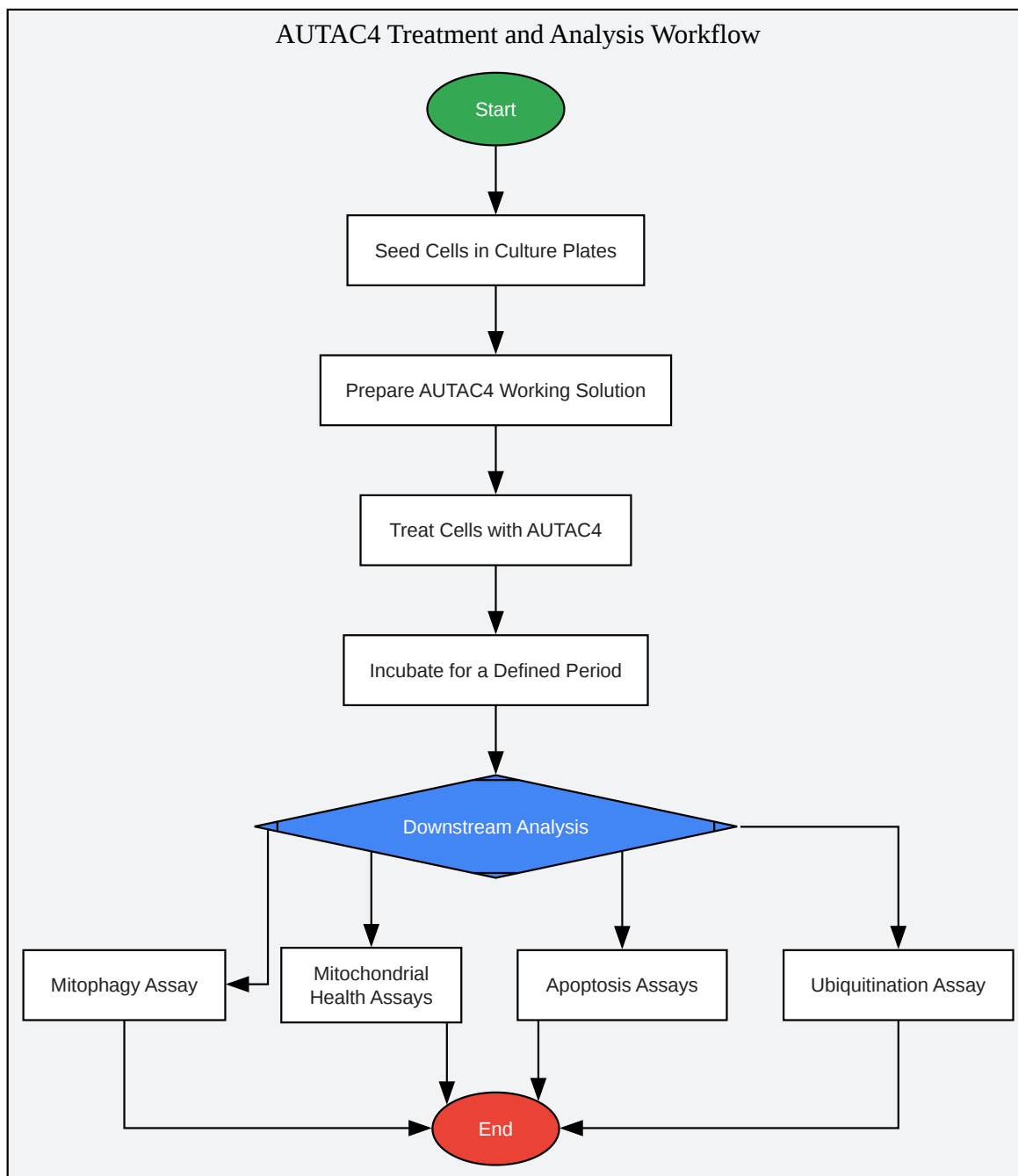
AUTAC4 is a novel mitochondria-targeting Autophagy-Targeting Chimera (AUTAC). It is a cell-permeable molecule designed to induce the selective degradation of damaged or fragmented mitochondria through the process of mitophagy.[1][2] Comprising a p-fluorobenzyl guanine tag linked to a ligand for the translocator protein (TSPO) on the outer mitochondrial membrane, **AUTAC4** effectively delivers a "kick-start" signal for mitophagy.[3] This process is mediated by the induction of K63-linked polyubiquitination on the mitochondrial surface, a key step in marking mitochondria for autophagic clearance.[4] Notably, this mechanism is independent of the well-known PINK1/Parkin pathway. By promoting the removal of dysfunctional mitochondria, **AUTAC4** can help restore cellular homeostasis, including mitochondrial membrane potential and ATP production, while suppressing apoptotic pathways.

These application notes provide detailed protocols for utilizing **AUTAC4** in cell culture to study and induce mitophagy, as well as to assess its effects on mitochondrial health and cell viability.

Mechanism of Action

The mechanism of **AUTAC4**-induced mitophagy involves a series of orchestrated molecular events, initiating with the targeting of mitochondria and culminating in their degradation by lysosomes.





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References

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